Introduction: Bridging Two Worlds with Semifluorinated Alkanes

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Compound of Interest

Compound Name:	*1-(Perfluoro-n-octyl)hexadecane*
CAS No.:	*117146-18-6*
Cat. No.:	*B045565*

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Semifluorinated alkanes (SFAs) represent a unique class of linear block copolymers, distinguished by the covalent linkage of a perfluorinated segment and a hydrocarbon segment. This molecular architecture imparts a fascinating duality, with the fluorinated portion exhibiting lipophobicity and the hydrocarbon portion demonstrating lipophilicity. **1-(Perfluoro-n-octyl)hexadecane**, with the chemical formula $F(CF_2)_8(CH_2)_{16}H$, is a prominent member of this class. Its structure, combining a long C8 perfluoroalkyl chain with a C16 alkyl chain, results in distinct physicochemical properties that are of significant interest in advanced materials science and pharmaceutical development.

These compounds are noted for their chemical and physiological inertness, high gas solubility, and unique interfacial behavior.[1][2] Their ability to form stable monolayers and their solubility in both hydrocarbons and fluorocarbons make them prime candidates for sophisticated applications, including as drug delivery vehicles, specialty lubricants, and as temporary tamponades in ophthalmic surgery.[1][3] This guide provides a comprehensive overview of the core physical properties of **1-(Perfluoro-n-octyl)hexadecane**, the authoritative methodologies for their characterization, and the scientific principles that govern its behavior.

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Molecular Characteristics

The fundamental identity of **1-(Perfluoro-n-octyl)hexadecane** is defined by its molecular structure and weight. These parameters are the foundation for understanding its macroscopic physical properties.

- IUPAC Name: 1,1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8-heptadecafluorotetracosane
- CAS Number: 117146-18-6
- Molecular Formula: $C_{24}H_{33}F_{17}$[4]
- Molecular Weight: 644.49 g/mol [4]

The molecule consists of a saturated C_{16} hydrocarbon chain (hexadecane) attached to a C_8 perfluorinated chain (perfluorooctane). This structure is key to its unique solubility and interfacial properties.

Core Physicochemical Properties: An Expert Evaluation

Direct experimental data for **1-(Perfluoro-n-octyl)hexadecane** is not extensively published. However, by leveraging data from its constituent parts (n-hexadecane and perfluorooctane) and shorter-chain SFAs, we can establish well-founded expectations for its physical properties. The general density for SFAs ranges from 1.1 to 1.7 g/cm³.[1][2][5][6]

Table 1: Summary of Physicochemical Properties

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Property	Expected Value for 1-(Perfluoro-n-octyl)hexadecane	Comparative Data
Appearance	Colorless, inert liquid	Consistent with SFAs[1][5]
Density (@ 20-25°C)	> 1.0 g/cm³ (Estimated ~1.3-1.4 g/cm³)	n-Hexadecane: ~0.77 g/cm³[7]; Perfluorooctane: ~1.76 g/mL[8]; 1-(Perfluoro-n-hexyl)decane: 1.291 g/cm³[9][10]
Melting Point	Expected to be a liquid at room temperature	n-Hexadecane: 18.18 °C[7][11]; Perfluorooctane: -25 °C[8]
Boiling Point	Significantly > 287 °C (at atm. pressure)	n-Hexadecane: ~287 °C[7]; Perfluorooctane: ~103 °C[8]
Viscosity (@ 20°C)	Expected to be higher than n-hexadecane	n-Hexadecane: ~3.03 mPa·s[7]; Perfluorooctane: 1.8 mPa·s[12]
Solubility	Soluble in fluorocarbons and some hydrocarbons; Insoluble in water	General property of SFAs[1]
Surface Tension	Very low (Expected range: 15-22 mN/m)	General property of SFAs[5]

Expert Analysis of Properties

- Density: The presence of the heavy fluorine atoms in the perfluorooctyl segment imparts a high density to that portion of the molecule. This will elevate the overall density of **1-(Perfluoro-n-octyl)hexadecane** significantly above that of its hydrocarbon analogue, n-hexadecane. Based on the density of the shorter 1-(perfluoro-n-hexyl)decane (1.291 g/cm³), a density in the range of 1.3-1.4 g/cm³ is a reasonable projection.

- Boiling Point & Melting Point: The large molecular weight (644.49 g/mol) and long alkyl chain suggest strong van der Waals forces, leading to a much higher boiling point than either of its individual segments. While the perfluorinated segment is more volatile, the long C16

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hydrocarbon chain will dominate, resulting in a boiling point substantially higher than that of n-hexadecane. The molecule is expected to be a liquid at ambient temperatures.

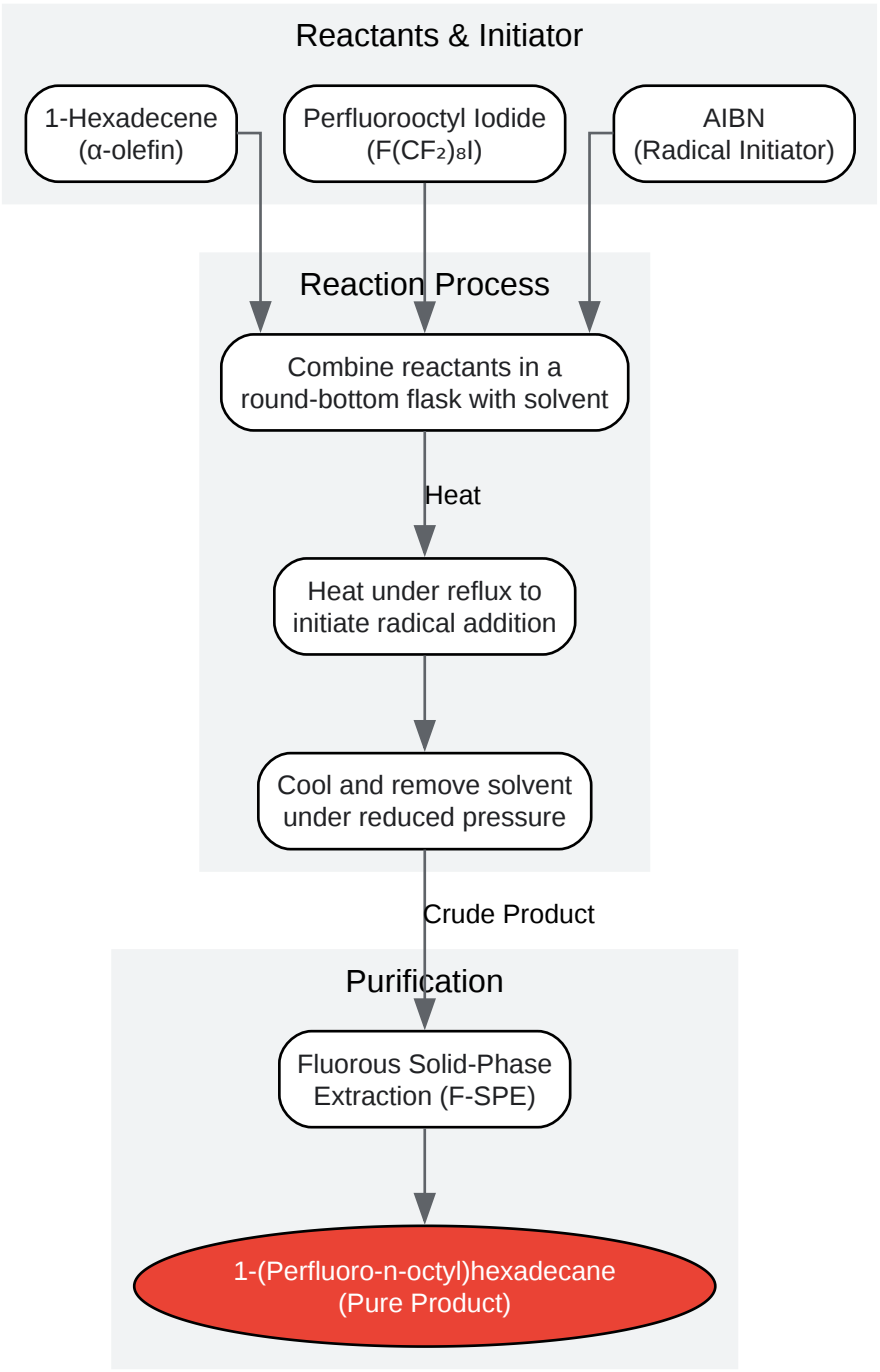
- Viscosity: The viscosity of liquids is influenced by intermolecular forces and molecular shape. While perfluoroalkanes can have higher viscosities than their hydrocarbon counterparts of similar carbon number, the long, flexible hexadecane chain will be a major contributor.[13] The overall viscosity is anticipated to be greater than that of n-hexadecane due to the increased molecular weight and strong intermolecular interactions.

- Solubility and Interfacial Properties: The defining characteristic of SFAs is their amphiphilic nature, being soluble in both fluorocarbons and hydrocarbons to varying extents.[1] This allows them to act as compatibilizers between fluorous and organic phases. Their very low surface tension is a direct consequence of the low intermolecular forces of the exposed perfluorinated segments at the air-liquid interface.[5]

Synthesis Pathway Overview

A prevalent and robust method for synthesizing SFAs like **1-(Perfluoro-n-octyl)hexadecane** is through the free-radical addition of a perfluoroalkyl iodide to an α-olefin. This approach provides a reliable means of forming the critical C-C bond between the fluorinated and hydrocarbon segments.

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Caption: Synthesis workflow for **1-(Perfluoro-n-octyl)hexadecane**.

Authoritative Experimental Protocols for Physical Property Determination

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To ensure accuracy and reproducibility, the physical properties of specialty chemicals are determined using standardized, validated methodologies.

Density Measurement via Digital Density Meter (ASTM D4052)

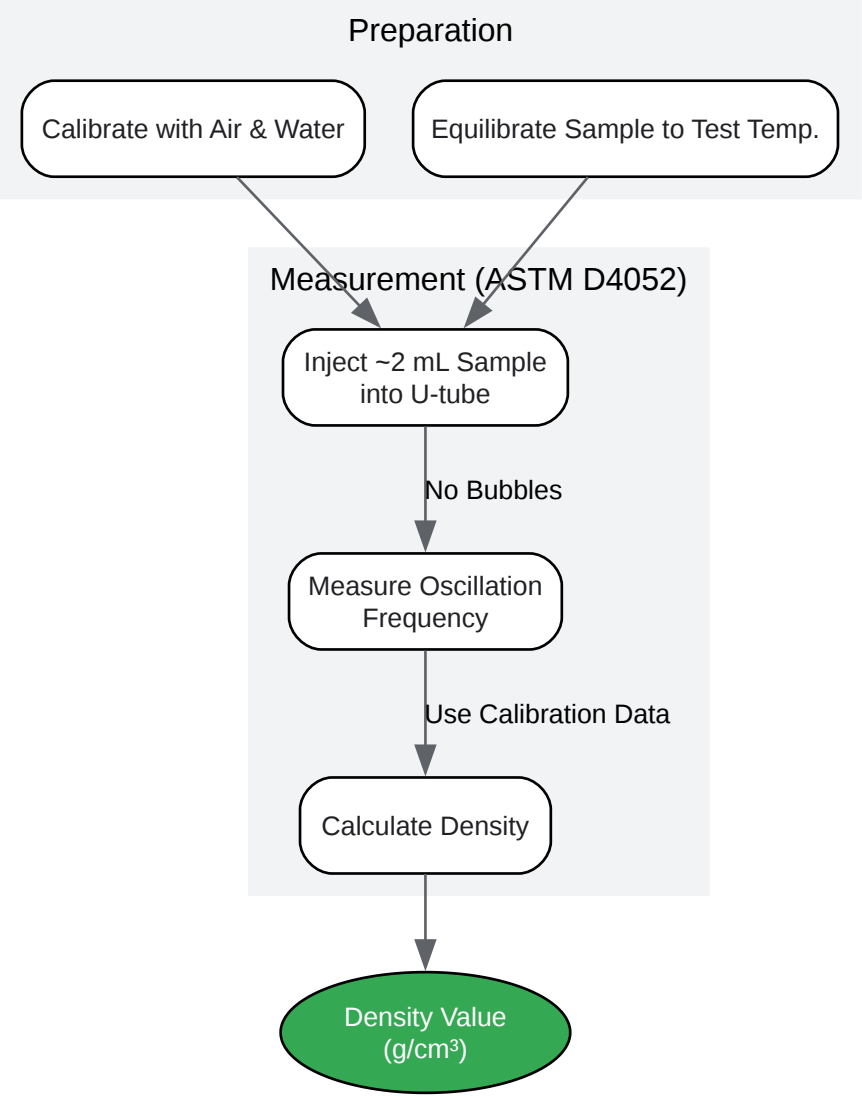
The density of liquid compounds like **1-(Perfluoro-n-octyl)hexadecane** is precisely measured using a digital density meter, which operates on the oscillating U-tube principle. The ASTM D4052 standard is the authoritative protocol for this measurement.[3][14]

Causality in Method Selection: This method is chosen for its high precision (often to ±0.0001 g/cm³), small sample volume requirement (typically 1-2 mL), and rapid, automated measurement capabilities, which minimizes operator error.[1][6]

Step-by-Step Protocol:

- Calibration: The instrument is calibrated using two standards of known density, typically dry air and ultrapure water, at the desired measurement temperature.
- Sample Preparation: The sample of **1-(Perfluoro-n-octyl)hexadecane** is equilibrated to the test temperature to prevent the formation of bubbles upon injection.
- Injection: A small volume of the sample is carefully injected into the oscillating U-tube, ensuring no air bubbles are present, as they would significantly alter the measured density.[3]
- Measurement: The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.
- Calculation: This frequency is used in conjunction with the calibration data to calculate the density of the sample. The result is typically reported in g/cm³ or kg/m ³.[14]

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Caption: Workflow for density measurement via ASTM D4052.

Viscosity Measurement via Cone-and-Plate Viscometer

For determining the dynamic viscosity of non-Newtonian and Newtonian fluids, the cone-and-plate viscometer is a superior instrument due to its ability to apply a constant and well-defined shear rate across the entire sample.

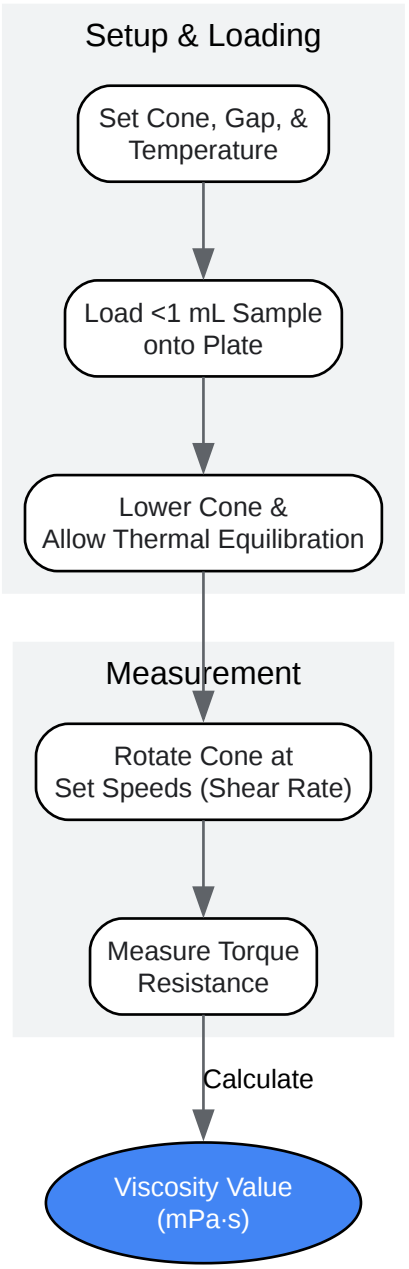
Causality in Method Selection: This geometry ensures uniform shear, requires a very small sample volume, and allows for excellent temperature control—all critical factors for accurate rheological measurements.[5][9]

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Step-by-Step Protocol:

- Instrument Setup: A cone of a specific angle (e.g., 1°) and diameter is installed, and the gap between the cone tip and the plate is set precisely. The instrument's temperature control is set to the desired value.
- Sample Loading: A small, precise volume of **1-(Perfluoro-n-octyl)hexadecane** is placed onto the center of the lower plate.
- Equilibration: The cone is lowered into position, and the sample is allowed to thermally equilibrate for a set period.
- Measurement: The cone is rotated at a series of defined speeds. The instrument measures the torque required to overcome the fluid's viscous resistance at each speed.
- Calculation: The viscosity is calculated automatically by the instrument's software, which uses the measured torque, the rotational speed, and the known geometric constants of the cone.

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Caption: Workflow for cone-and-plate viscosity measurement.

Conclusion

1-(Perfluoro-n-octyl)hexadecane is a specialty chemical whose value lies in the unique combination of properties derived from its semifluorinated structure. While comprehensive experimental data on this specific molecule remains sparse, a robust scientific understanding of

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its physical characteristics can be established by analyzing the behavior of SFAs and its constituent segments. Its high density, low surface tension, and anticipated high boiling point make it a compound of significant interest for researchers developing advanced formulations. The standardized protocols outlined herein provide the necessary framework for the precise and accurate characterization required to unlock its full potential in drug development and materials science.

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